

Diethylphosphate (CAS 598-02-7): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Diethylphosphate*

Cat. No.: *B1235960*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties of **diethylphosphate** (CAS 598-02-7), a key metabolite of various organophosphate compounds. This document is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and toxicological studies.

Core Physicochemical Properties

The fundamental physicochemical characteristics of **diethylphosphate** are summarized below. These properties are crucial for understanding its behavior in biological and environmental systems.

Quantitative Data Summary

Property	Value	Units	Reference(s)
Molecular Formula	C4H11O4P		[1][2][3][4][5]
Molecular Weight	154.1	g/mol	[1][2][3][4][5]
Melting Point	6	°C	[1][2][3][4][5]
Boiling Point	203	°C	[1][2][3][4][5]
80 @ 0.7 mmHg	°C		[6][7]
Density	1.29	g/cm ³	[1][2][3][4][5]
Water Solubility	Soluble		[6][8][9]
44.1	g/L (Predicted)		[10][11]
pKa (Strongest Acidic)	1.42 ± 0.50 (Predicted)		[2][5][12]
1.95 (Predicted)			[10][11]
logP	0.41 (Predicted)		[10][11]
Refractive Index	1.4170 - 1.418		[2][4][5][13][14][15]
Flash Point	91	°C	[2][3][4][5][13]
Vapor Pressure	0.137 @ 25°C	mmHg	[13][15]

Experimental Protocols for Physicochemical Properties

The determination of the physicochemical properties of chemical substances is standardized by internationally recognized guidelines, primarily those developed by the Organisation for Economic Co-operation and Development (OECD). These protocols ensure data consistency and reliability across different laboratories.

Melting Point/Melting Range (OECD 102)

The melting point of **diethylphosphate** is determined using the capillary method as described in OECD Guideline 102.[8][16]

- Principle: A small, uniform sample of the substance is heated at a controlled rate in a capillary tube. The temperatures at which the substance begins to melt and is completely molten are recorded as the melting range.
- Apparatus: A melting point apparatus with a heating block and a means to control and measure the temperature accurately, and glass capillary tubes.
- Procedure:
 - A small amount of finely powdered **diethylphosphate** is packed into a capillary tube to a height of 2-4 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a rapid rate to a temperature approximately 10°C below the expected melting point.
 - The heating rate is then reduced to 1-2°C per minute.
 - The temperature at which the first drop of liquid appears is recorded as the start of the melting range.
 - The temperature at which the last solid particle disappears is recorded as the end of the melting range.

Boiling Point (OECD 103)

The boiling point of **diethylphosphate** is determined using the ebulliometer method as outlined in OECD Guideline 103.[4][13][17][18]

- Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. The ebulliometer method involves measuring the temperature of the boiling liquid and its vapor in equilibrium.
- Apparatus: An ebulliometer, which consists of a boiling flask, a condenser, and a thermometer or thermocouple.
- Procedure:

- The ebulliometer is filled with **diethylphosphate**.
- The liquid is heated to its boiling point.
- The temperature of the vapor-liquid equilibrium is measured.
- The observed boiling point is corrected to standard atmospheric pressure (101.325 kPa).

Density (OECD 109)

The density of liquid **diethylphosphate** is determined using a pycnometer as described in OECD Guideline 109.[2][19][20][21]

- Principle: Density is the mass of a substance per unit volume. The pycnometer method involves determining the mass of a known volume of the liquid.
- Apparatus: A pycnometer (a glass flask with a precise volume), a balance, and a constant temperature bath.
- Procedure:
 - The empty pycnometer is weighed.
 - The pycnometer is filled with **diethylphosphate** and placed in a constant temperature bath until it reaches thermal equilibrium.
 - The pycnometer is removed from the bath, and the volume is adjusted precisely.
 - The filled pycnometer is weighed.
 - The density is calculated by dividing the mass of the **diethylphosphate** by the volume of the pycnometer.

Water Solubility (OECD 105)

The water solubility of **diethylphosphate** is determined using the flask method as described in OECD Guideline 105.[3][6][11][14][22]

- Principle: A saturated solution of the substance in water is prepared, and the concentration of the substance in the aqueous phase is determined analytically.
- Apparatus: A flask, a constant temperature shaker or stirrer, and an appropriate analytical instrument (e.g., LC-MS/MS) for concentration measurement.
- Procedure:
 - An excess amount of **diethylphosphate** is added to a known volume of water in a flask.
 - The flask is agitated at a constant temperature for a sufficient time to reach equilibrium.
 - The solution is allowed to stand to separate any undissolved substance.
 - A sample of the clear aqueous solution is taken and the concentration of **diethylphosphate** is determined using a validated analytical method.

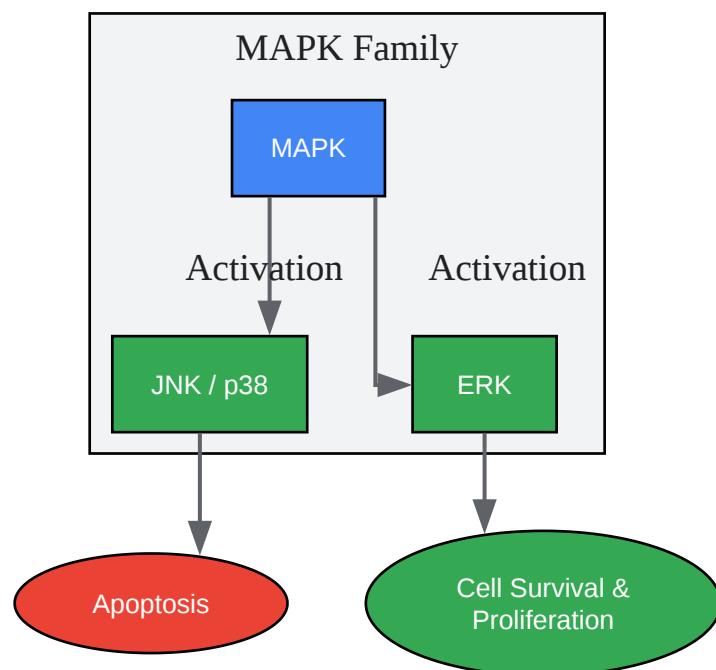
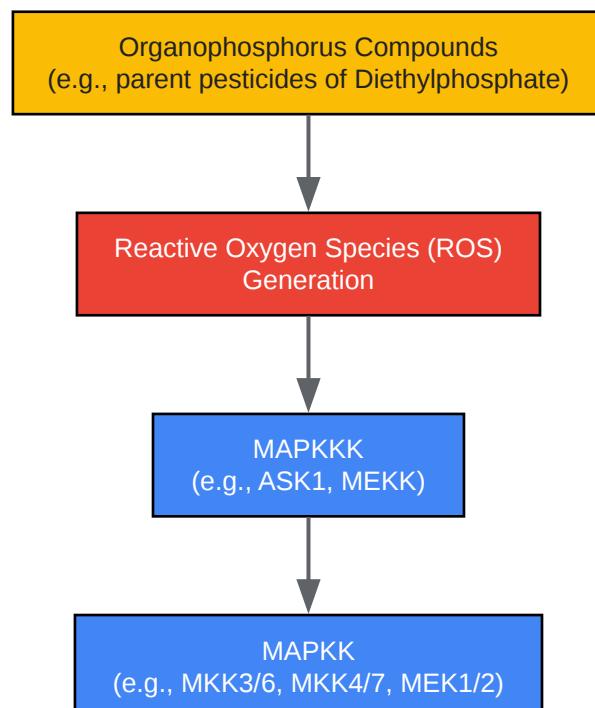
Dissociation Constant in Water (pKa) (OECD 112)

The acid dissociation constant (pKa) of **diethylphosphate** is determined using the titration method as outlined in OECD Guideline 112.[23][24][25]

- Principle: The pKa is the pH at which the concentrations of the acidic and basic forms of a substance are equal. The titration method involves measuring the pH of a solution of the substance as a strong base or acid is added.
- Apparatus: A pH meter, a buret, and a temperature-controlled vessel.
- Procedure:
 - A known concentration of **diethylphosphate** is dissolved in water.
 - The solution is titrated with a standardized solution of a strong base (e.g., NaOH).
 - The pH of the solution is measured after each addition of the titrant.
 - A titration curve (pH versus volume of titrant) is plotted.
 - The pKa is determined from the pH at the half-equivalence point.

Biological Interactions and Signaling Pathways

Diethylphosphate is a metabolite of organophosphorus pesticides and has been shown to exert biological effects, including the induction of oxidative stress and apoptosis. One of the key signaling pathways implicated in these effects is the Mitogen-Activated Protein Kinase (MAPK) pathway.^{[1][5][7][9][26]}

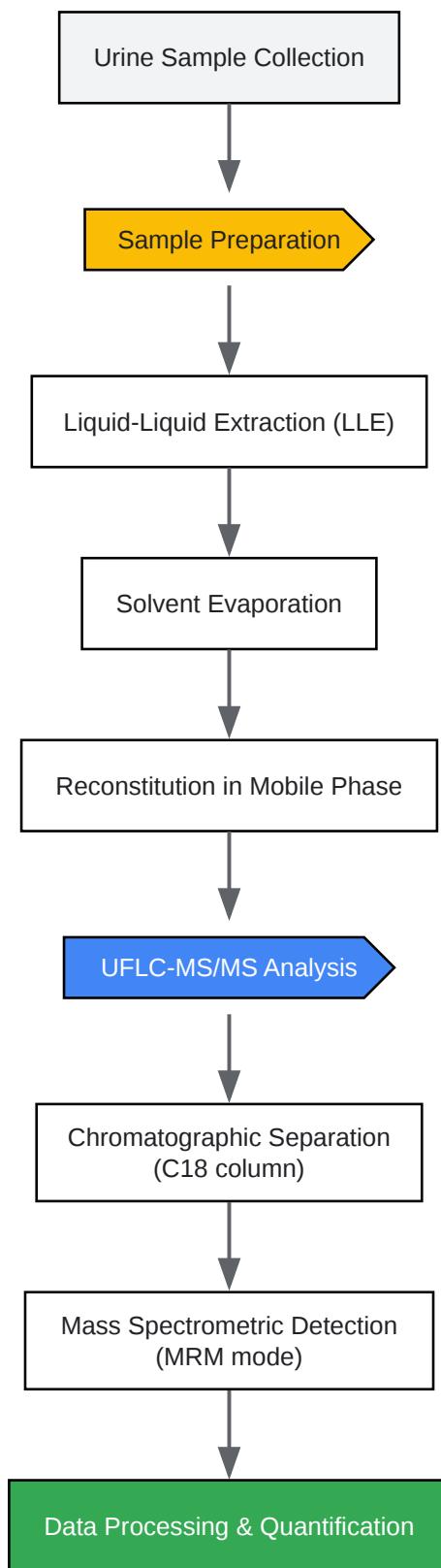


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Caption: MAPK signaling pathway induced by organophosphorus compounds.

Experimental Workflow: Analysis of Diethylphosphate in Urine

The quantification of **diethylphosphate** in urine is a common method for biomonitoring human exposure to organophosphate pesticides. A typical analytical workflow using Ultra-Fast Liquid Chromatography-Tandem Mass Spectrometry (UFLC-MS/MS) is presented below.[\[27\]](#)[\[28\]](#)[\[29\]](#)[\[30\]](#)[\[31\]](#)



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Caption: Analytical workflow for **diethylphosphate** in urine.

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